

Acid Red 44: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Acid Red 44

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An In-depth Examination of the Anionic Azo Dye for Scientific and Developmental Applications

Abstract

Acid Red 44, also known as Ponceau 6R, is a synthetically produced anionic azo dye with significant applications in various scientific and industrial fields. This technical guide provides a detailed overview of its chemical and physical properties, experimental protocols for its synthesis and application, and an analysis of its toxicological and environmental profile. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data in accessible formats and visualizing key processes through detailed diagrams.

Chemical and Physical Properties

Acid Red 44 is a red, water-soluble powder.^[1] Its chemical structure features a single azo bond (-N=N-) connecting two naphthalene-based ring systems. The presence of sulfonate groups imparts its anionic character and water solubility.

Table 1: Chemical Identifiers and Properties of **Acid Red 44**

Property	Value	Reference(s)
CI Name	Acid Red 44	[2]
CI Number	16250	[2]
CAS Number	2766-77-0	[1][3]
Synonyms	Ponceau 6R, Crystal Ponceau 6R, Crystal Scarlet, Brilliant Crystal Scarlet 6R	[4][5]
Molecular Formula	C ₂₀ H ₁₂ N ₂ Na ₂ O ₇ S ₂	[1][3]
Molecular Weight	502.43 g/mol	[1][3]
IUPAC Name	disodium;7-hydroxy-8-(naphthalen-1-yl diazenyl)naphthalene-1,3-disulfonate	[6]

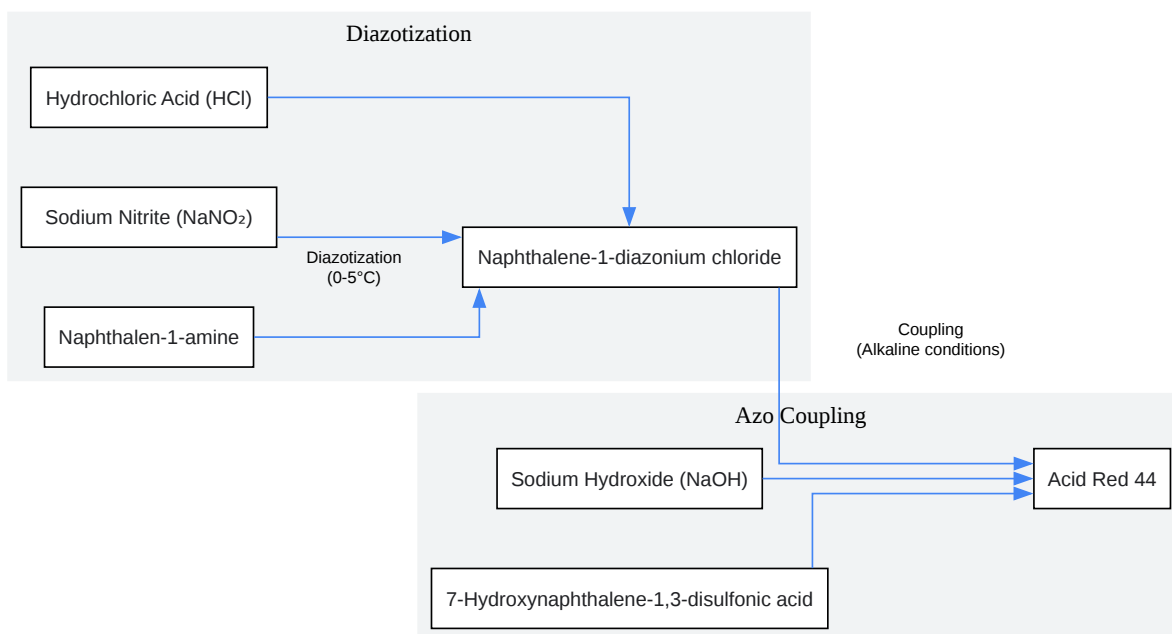
Table 2: Physicochemical Data of **Acid Red 44**

Property	Value	Reference(s)
Appearance	Red powder	[1]
Solubility	Readily soluble in water; Soluble in ethanol; Almost insoluble in acetone	[1][2]
Absorption Maximum (λ_{max})	510-513 nm	[2]
Behavior in Acid	In a strong sulfuric acid solution, it appears red-light blue, which turns scarlet upon dilution. Adding hydrochloric acid to an aqueous solution darkens the color.	[1]
Behavior in Alkali	Adding a thick sodium hydroxide solution to an aqueous solution results in a yellow-brown color.	[1]

Synthesis of Acid Red 44

The synthesis of **Acid Red 44** is a classic example of an azo coupling reaction. It involves two primary stages: the diazotization of an aromatic amine followed by the coupling of the resulting diazonium salt with a coupling component.[1]

Synthesis Workflow



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Caption: Synthesis of **Acid Red 44**.

Experimental Protocol for Synthesis

This protocol is a generalized procedure based on established methods for azo dye synthesis.

Materials:

- Naphthalen-1-amine
- Sodium nitrite (NaNO_2)
- Concentrated hydrochloric acid (HCl)

- 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid)
- Sodium hydroxide (NaOH)
- Ice
- Deionized water

Procedure:

Part 1: Diazotization of Naphthalen-1-amine

- Prepare a suspension of Naphthalen-1-amine in a solution of hydrochloric acid and water.
- Cool the mixture to 0-5°C in an ice bath with continuous stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the suspension. Maintain the temperature below 5°C throughout the addition to prevent the decomposition of the diazonium salt.
- Stir the mixture for an additional 30 minutes at 0-5°C to ensure complete diazotization. The resulting solution contains the Naphthalene-1-diazonium chloride.

Part 2: Azo Coupling

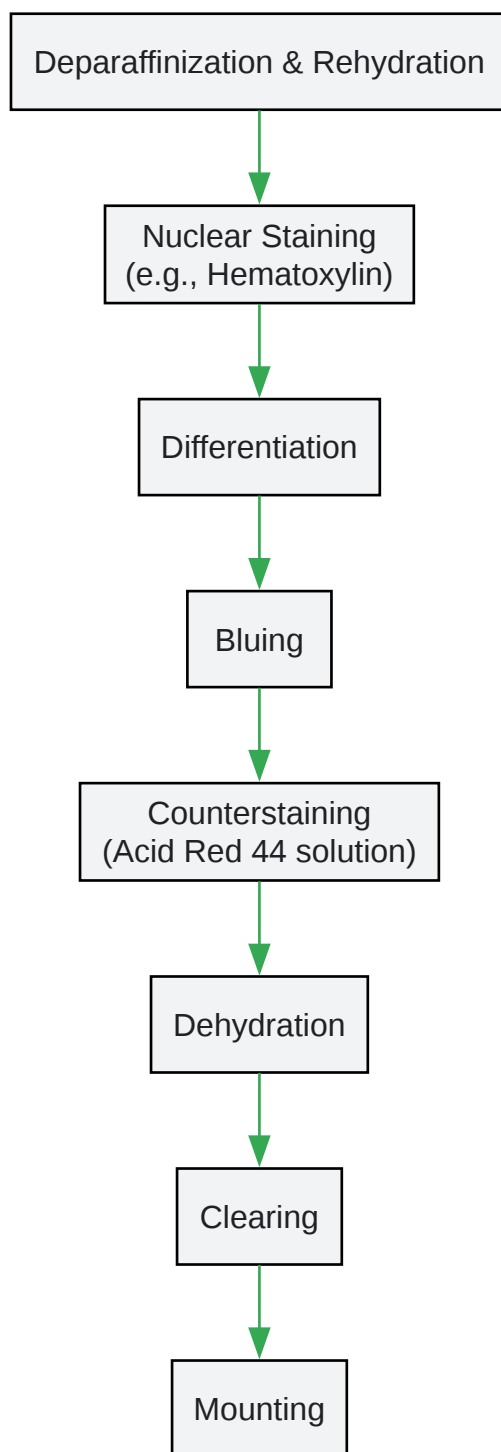
- In a separate beaker, dissolve 7-Hydroxynaphthalene-1,3-disulfonic acid in an aqueous solution of sodium hydroxide.
- Cool this alkaline solution to 0-5°C in an ice bath.
- Slowly add the cold diazonium salt solution from Part 1 to the alkaline solution of the coupling component with vigorous stirring.
- A red precipitate of **Acid Red 44** will form. Continue stirring for 1-2 hours to ensure the coupling reaction is complete.
- The resulting **Acid Red 44** can be isolated by filtration and further purified by recrystallization if necessary.

Applications and Experimental Protocols

Acid Red 44 is utilized in various laboratory and industrial applications, primarily as a biological stain and a textile dye.

Histological Staining

Acid Red 44, under the name Ponceau 6R, has been used in histology, notably for staining fibrin in the Martius-Scarlet-Blue (MSB) trichrome stain.[\[2\]](#)[\[5\]](#)



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Caption: General Histological Staining.

While not identical to histological staining, the protocol for Ponceau S, a closely related azo dye, for staining proteins on western blot membranes provides a relevant experimental

procedure.

Materials:

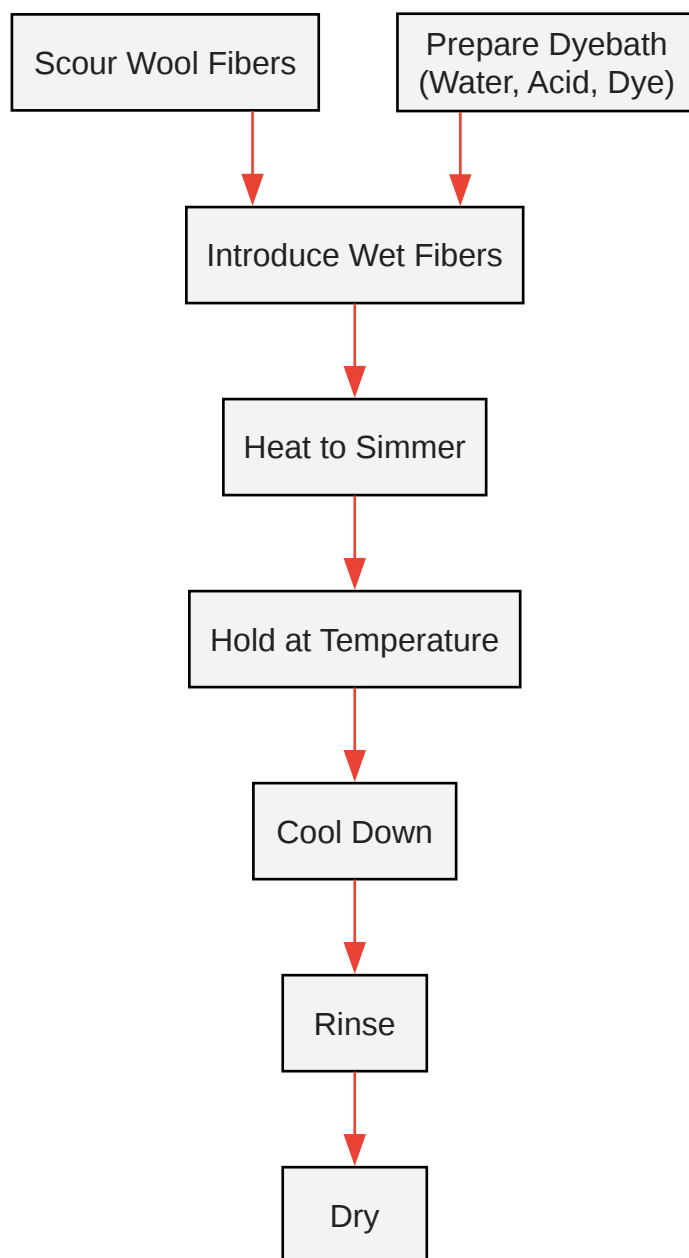
- Ponceau S staining solution (0.1% Ponceau S in 5% acetic acid)
- Deionized water
- Wash buffer (e.g., TBS-T)
- Nitrocellulose or PVDF membrane with transferred proteins

Procedure:

- After protein transfer, wash the membrane briefly with deionized water.
- Immerse the membrane in the Ponceau S staining solution and agitate gently for 5-10 minutes at room temperature.[\[7\]](#)
- Remove the staining solution (it can be reused) and wash the membrane with deionized water to remove the background stain and reveal the protein bands.
- Image the membrane to document the transfer efficiency.
- To proceed with immunodetection, completely destain the membrane by washing with several changes of wash buffer until the red color is gone.

Textile Dyeing

Acid dyes are used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.



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Caption: Wool Dyeing Process.

Materials:

- Wool yarn or fabric
- **Acid Red 44** dye powder

- White vinegar or citric acid
- Large non-reactive pot (stainless steel or enamel)
- Water
- Gentle detergent

Procedure:

- **Scouring:** Wash the wool in warm water with a gentle detergent to remove any impurities. Rinse thoroughly.
- **Soaking:** Soak the scoured wool in lukewarm water for at least 30 minutes to ensure even dye uptake.
- **Prepare the Dyebath:** In the pot, dissolve the **Acid Red 44** dye powder in a small amount of hot water to form a paste, then add more water to the pot. The amount of dye will depend on the desired shade and the weight of the fiber.
- **Add Acid:** Add white vinegar (e.g., 1/4 cup per pound of fiber) or citric acid to the dyebath. The acid helps the dye to bind to the wool fibers.
- **Dyeing:** Add the wet wool to the dyebath. Slowly heat the dyebath to a simmer (around 85-95°C), avoiding boiling which can felt the wool.
- **Dyeing Period:** Hold the temperature for 30-60 minutes, stirring gently occasionally to ensure even dyeing.
- **Cooling:** Allow the dyebath to cool down slowly to room temperature. This slow cooling can improve dye exhaustion.
- **Rinsing:** Once cool, remove the wool and rinse it with lukewarm water until the water runs clear.
- **Drying:** Gently squeeze out excess water and hang the wool to dry away from direct sunlight.

Toxicological and Environmental Profile

Toxicology

The acute toxicity of sulfonated azo dyes, including **Acid Red 44**, is generally considered to be low.^{[8][9]} This is partly due to their poor absorption through the skin and gastrointestinal tract.^[9] However, a significant toxicological concern with azo dyes is their potential to be metabolized by human intestinal microbiota into aromatic amines, some of which are known or suspected carcinogens.^{[10][11]} The sulfonation of the aromatic rings, as is the case with **Acid Red 44**, generally reduces the mutagenicity and carcinogenicity of the resulting amines.^[10]

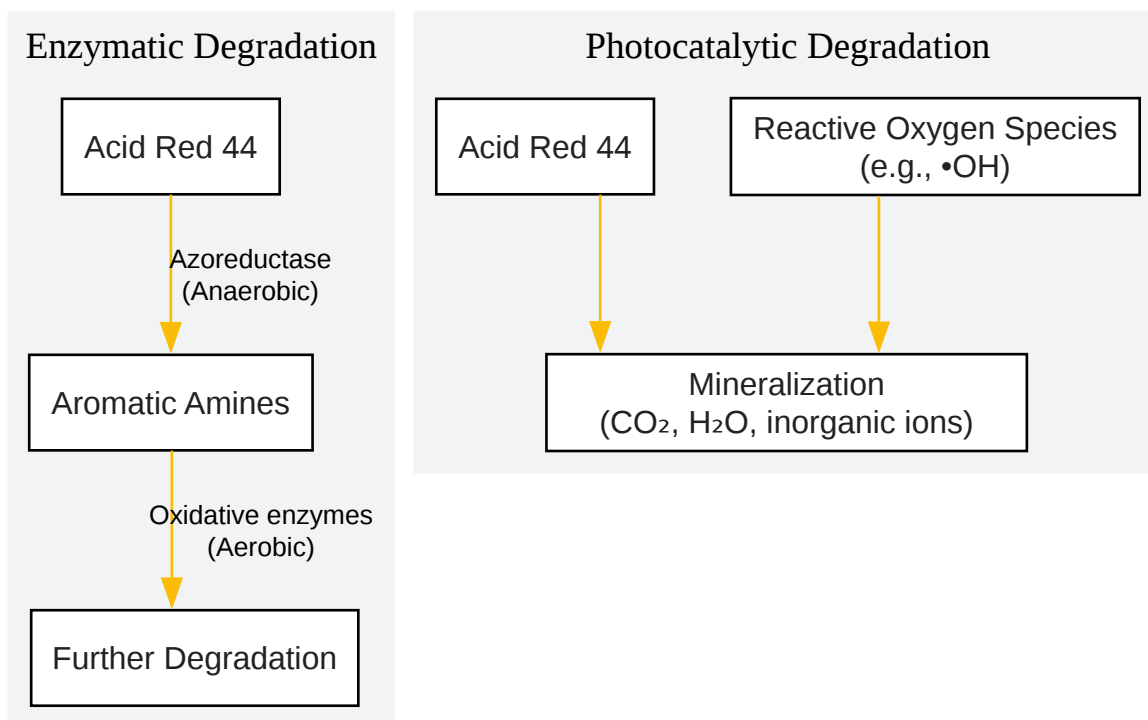
Table 3: General Toxicological Data for Sulfonated Azo Dyes

Endpoint	Observation	Reference(s)
Acute Oral Toxicity	Generally low, with LD ₅₀ values often >2000 mg/kg for many azo dyes.	^[9]
Skin Irritation	Generally not irritating.	^[12]
Eye Irritation	May cause serious eye irritation.	^[12]
Carcinogenicity	While some azo dyes can be carcinogenic due to their metabolites, sulfonation tends to decrease this risk.	^{[10][11][13]}

Environmental Fate and Ecotoxicity

Acid Red 44, being a water-soluble dye, can be released into the environment through industrial effluents. Azo dyes are generally resistant to aerobic biodegradation.^[8] However, under anaerobic conditions, the azo bond can be cleaved by microorganisms, leading to the formation of aromatic amines.^[8]

The degradation of **Acid Red 44** can occur through various mechanisms, including enzymatic and photocatalytic processes.



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Caption: Degradation of **Acid Red 44**.

Enzymatic Degradation: This process often involves a two-step anaerobic-aerobic treatment. In the anaerobic stage, azoreductases cleave the azo bond, leading to decolorization and the formation of aromatic amines. In the subsequent aerobic stage, these aromatic amines can be further degraded into simpler, less toxic compounds.

Photocatalytic Degradation: Advanced oxidation processes, such as photocatalysis using semiconductors like TiO_2 , can effectively degrade **Acid Red 44**. Upon irradiation, the photocatalyst generates highly reactive oxygen species (e.g., hydroxyl radicals) that non-selectively attack and mineralize the dye molecule into carbon dioxide, water, and inorganic ions.

Signaling Pathway Interactions

Currently, there is a lack of specific studies detailing the direct interaction of **Acid Red 44** with specific cellular signaling pathways. The toxicological effects of azo dyes are generally attributed to the metabolic formation of reactive intermediates and aromatic amines, which can

then interact with cellular macromolecules like DNA and proteins, potentially leading to genotoxicity and carcinogenicity. Further research is required to elucidate any specific signaling cascades that may be modulated by **Acid Red 44** or its metabolites.

Conclusion

Acid Red 44 is a versatile anionic azo dye with important applications in research and industry. This guide has provided a comprehensive overview of its chemical properties, synthesis, and common experimental uses, along with an assessment of its toxicological and environmental profile. While generally considered to have low acute toxicity, the potential for metabolic activation to aromatic amines warrants careful handling and disposal. The provided experimental protocols offer a foundation for the practical application of **Acid Red 44** in a laboratory setting. Further research into its specific biological interactions, particularly concerning cellular signaling pathways, would provide a more complete understanding of its toxicological mechanism.

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